

Protocol for L-368,899 in Fear Conditioning Experiments

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Compound of Interest

Compound Name: L 366509

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These application notes provide a comprehensive overview and detailed protocols for the utilization of L-368,899, a potent and selective non-peptide oxytocin receptor (OTR) antagonist, in murine fear conditioning experiments. This document outlines the methodologies for assessing the role of the oxytocinergic system in fear memory acquisition, consolidation, and extinction.

Introduction

L-368,899 is a valuable pharmacological tool for investigating the endogenous functions of oxytocin. By blocking the oxytocin receptor, researchers can elucidate the contributions of this neuropeptide system to the complex processes underlying fear and anxiety. Fear conditioning is a widely used behavioral paradigm to study associative learning and memory, where a neutral stimulus becomes associated with an aversive event, leading to a fear response, typically measured as freezing behavior.

Data Presentation

The following tables summarize the reported effects of L-368,899 on freezing behavior in various fear conditioning paradigms. It is important to note that the effects can be dose-dependent and vary based on the specific timing of administration and the fear conditioning protocol employed.

Table 1: Effect of L-368,899 on Fear Memory Acquisition

Fear Conditioning Paradigm	Species	Dose (mg/kg, IP)	Administration Time	Effect on Freezing (%)
Observational Fear	Mouse	5	30 min pre-observation	Reduced freezing
Observational Fear	Mouse	10	30 min pre-observation	Reduced freezing
Contextual Fear	Rat	5	1 hr pre-conditioning	No significant effect

Table 2: Effect of L-368,899 on Fear Memory Consolidation

Fear Conditioning Paradigm	Species	Dose (mg/kg, IP)	Administration Time	Effect on Freezing (%)
Contextual Fear	Rat	Not specified	Post-training	Recent studies suggest no impairment ^[1]

Table 3: Effect of L-368,899 on Fear Extinction

Fear Conditioning Paradigm	Species	Dose (mg/kg, IP)	Administration Time	Effect on Freezing (%)
Cued Fear	Rat	Not specified	Pre-extinction training	Data not available
Contextual Fear	Rat	Not specified	Pre-extinction training	Data not available

Experimental Protocols

Materials and Reagents

- L-368,899 hydrochloride (Tocris, Cayman Chemical, or equivalent)
- Sterile 0.9% saline solution
- Vehicle (e.g., saline)
- Experimental animals (e.g., C57BL/6 mice, 8-12 weeks old)
- Fear conditioning apparatus with a grid floor for foot shocks, a speaker for auditory cues, and a video recording system.
- Novel context for cued fear testing.
- 70% Ethanol for cleaning.

L-368,899 Preparation

- L-368,899 hydrochloride is soluble in water and saline.
- Prepare a stock solution of L-368,899 in sterile 0.9% saline. For example, to achieve a 1 mg/ml stock solution, dissolve 10 mg of L-368,899 in 10 ml of saline.
- Vortex until fully dissolved.
- Prepare fresh solutions on the day of the experiment or store aliquots at -20°C for short-term storage. Avoid repeated freeze-thaw cycles.

Protocol 1: Cued Fear Conditioning

Day 1: Habituation & Conditioning

- Habituation: Place the mouse in the conditioning chamber for 2-3 minutes to acclimate.
- Conditioning:

- Present a neutral conditioned stimulus (CS), typically an auditory tone (e.g., 2800 Hz, 85 dB), for 20-30 seconds.
- During the final 2 seconds of the CS presentation, deliver a mild foot shock (unconditioned stimulus, US), for example, 0.5-0.7 mA for 2 seconds.
- Repeat the CS-US pairing 2-3 times with an inter-trial interval (ITI) of 1-2 minutes.
- Leave the mouse in the chamber for an additional 30-60 seconds after the final pairing.
- L-368,899 Administration (for studying acquisition): Administer L-368,899 (e.g., 5 or 10 mg/kg, IP) or vehicle 30 minutes before placing the mouse in the conditioning chamber.

Day 2: Contextual Fear Testing

- Place the mouse back into the same conditioning chamber for 5 minutes without presenting the CS or US.
- Record the percentage of time the mouse spends freezing.

Day 3: Cued Fear Testing

- Place the mouse in a novel context (different shape, flooring, and odor) to minimize contextual fear.
- Allow the mouse to habituate to the novel context for 2-3 minutes.
- Present the auditory CS for 3 minutes without the US.
- Record the percentage of time the mouse spends freezing during the CS presentation.
- L-368,899 Administration (for studying extinction): Administer L-368,899 or vehicle 30 minutes before the cued fear test.

Protocol 2: Contextual Fear Conditioning

Day 1: Conditioning

- Place the mouse in the conditioning chamber.

- Allow a 2-3 minute habituation period.
- Deliver 2-3 mild foot shocks (e.g., 0.5-0.7 mA, 2 seconds) with a 1-2 minute inter-shock interval. No discrete cue is presented.
- Leave the mouse in the chamber for an additional 30-60 seconds after the final shock.
- L-368,899 Administration (for studying acquisition): Administer L-368,899 (e.g., 5 mg/kg, IP) or vehicle 1 hour before placing the mouse in the conditioning chamber.[2]

Day 2: Contextual Fear Testing

- Place the mouse back into the same conditioning chamber for 5 minutes.
- Record the percentage of time the mouse spends freezing.
- L-368,899 Administration (for studying consolidation): Administer L-368,899 or vehicle immediately after the conditioning session on Day 1. Recent findings suggest peripheral administration of L-368,899 may not impair contextual fear memory consolidation.[1]
- L-368,899 Administration (for studying extinction): Administer L-368,899 or vehicle 30 minutes before the contextual fear test on Day 2.

Mandatory Visualization

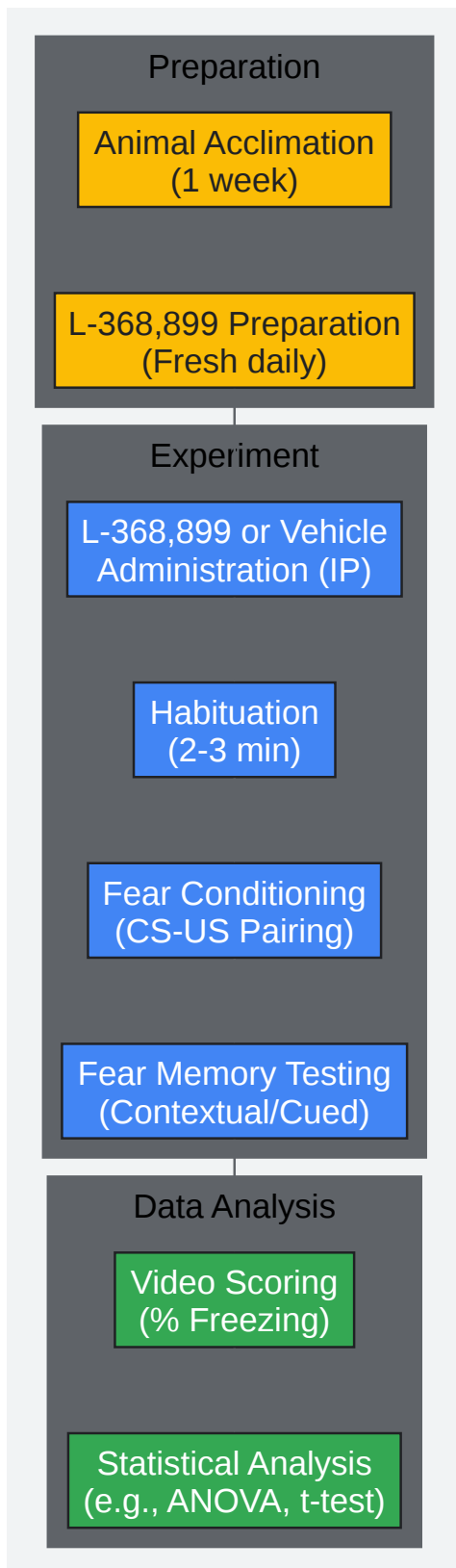
Signaling Pathway



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Caption: Oxytocin Receptor Signaling Pathway in Fear Memory.

Experimental Workflow



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Caption: Experimental Workflow for L-368,899 in Fear Conditioning.

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References

- 1. No impairment of contextual fear memory consolidation by oxytocin receptor antagonism in male rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Developing and Validating Trace Fear Conditioning Protocols in C57BL/6 Mice - PMC [pmc.ncbi.nlm.nih.gov]
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